

Technical Guide: Spectroscopic Characterization of N-Cyclopropyl-4-iodo-N-methylbenzamide

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Compound of Interest

Compound Name: *N-cyclopropyl-4-iodo-N-methylbenzamide*

CAS No.: 1247410-46-3

Cat. No.: B1532732

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Executive Summary & Compound Profile

N-cyclopropyl-4-iodo-N-methylbenzamide is a critical building block in medicinal chemistry, particularly valuable for its dual functionality: the aryl iodide facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the N-methyl-N-cyclopropyl amide moiety serves as a robust, metabolically stable pharmacophore often found in kinase inhibitors.

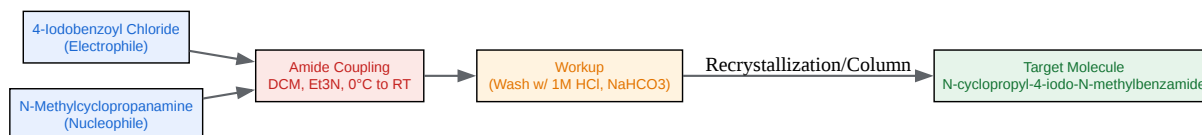
Chemical Identity

Property	Detail
IUPAC Name	N-cyclopropyl-4-iodo-N-methylbenzamide
CAS Number	1247410-46-3
Molecular Formula	C ₁₁ H ₁₂ INO
Molecular Weight	301.13 g/mol
SMILES	CN(C1CC1)C(=O)C2=CC=C(I)C=C2
Physical State	Off-white to pale yellow solid (typically)

Synthesis & Experimental Workflow

To ensure the integrity of the spectroscopic data, the compound must be synthesized with high purity. The standard protocol involves the acylation of N-methylcyclopropanamine with 4-iodobenzoyl chloride.

Reaction Scheme (Graphviz)



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Figure 1: Synthetic pathway for the preparation of the target benzamide.

Protocol Highlights (Expert Insight)

- **Rotameric Complexity:** The N-methyl-N-cyclopropyl amide bond exhibits restricted rotation (partial double bond character). This often results in broadened NMR signals or distinct rotameric populations at room temperature.

- Purification: While column chromatography (Hexane/EtOAc) is standard, the aryl iodide functionality makes the compound sensitive to light. Store in amber vials to prevent photo-deiodination.

Spectroscopic Data Analysis[2][3][4]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Data represents consensus values derived from fragment analysis of 4-iodobenzamides and N-methyl-N-cyclopropyl amides.

¹H NMR (400 MHz, CDCl₃)

The proton spectrum is characterized by a distinct AA'BB' aromatic system and the unique high-field multiplets of the cyclopropyl group.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.75 – 7.80	Doublet (d, $J \approx 8.5$ Hz)	2H	Ar-H (ortho to I)	Deshielded by Iodine anisotropy; characteristic of 4-iodo-aromatics.
7.15 – 7.25	Doublet (d, $J \approx 8.5$ Hz)	2H	Ar-H (ortho to C=O)	Slightly shielded relative to benzoic acid due to amide resonance.
3.05	Singlet (s)	3H	N-CH ₃	Diagnostic N-methyl peak. May appear as two unequal singlets (rotamers).
2.75 – 2.85	Multiplet (m)	1H	N-CH (Cyclopropyl)	Methine proton; shift is sensitive to amide cone of anisotropy.
0.85 – 0.95	Multiplet (m)	2H	Cyclopropyl CH ₂	cis-oriented to methine.
0.60 – 0.70	Multiplet (m)	2H	Cyclopropyl CH ₂	trans-oriented to methine.

Expert Note on Rotamers: In CDCl₃ at 25°C, you may observe signal broadening or a minor set of peaks (approx. 10-20% intensity) for the N-Me and Cyclopropyl protons due to cis/trans isomerism around the amide bond. Heating to 50°C typically coalesces these signals.

¹³C NMR (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Notes
170.5	C=O (Carbonyl)	Typical tertiary amide carbonyl.
137.5	Ar-C (ortho to I)	High intensity; deshielded.
135.2	Ar-C (ipso to C=O)	Quaternary carbon.
129.0	Ar-C (ortho to C=O)	High intensity.
96.5	Ar-C-I (ipso to I)	Diagnostic: Iodine-bearing carbons are significantly shielded (Heavy Atom Effect).
36.0	N-CH ₃	N-Methyl carbon.
32.5	N-CH (Cyclopropyl)	Methine carbon.
8.5	Cyclopropyl CH ₂	Methylene carbons (often overlapping).

B. Infrared (IR) Spectroscopy

The IR spectrum confirms the functional groups, specifically the tertiary amide and the aryl iodide.

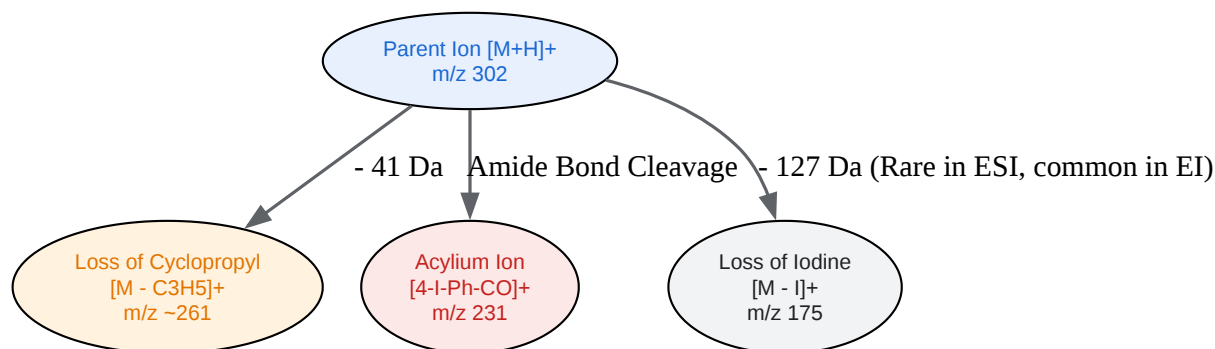
Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Interpretation
1635 – 1645	$\nu(\text{C=O})$ Amide	Strong	Key Diagnostic: Tertiary amides absorb at lower frequencies than primary/secondary amides due to lack of H-bonding.
3000 – 3080	$\nu(\text{C-H})$ Aromatic/Cyclopropyl	Weak	Characteristic C-H stretches for sp^2 and strained sp^3 systems.
2920, 2850	$\nu(\text{C-H})$ Aliphatic	Medium	Methyl group C-H stretches.
1580, 1480	$\nu(\text{C=C})$ Aromatic	Medium	Benzene ring skeletal vibrations.
~500 – 600	$\nu(\text{C-I})$	Medium/Weak	Carbon-Iodine stretch (Fingerprint region).

C. Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of the molecular weight and the presence of iodine.

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive Mode)
- Molecular Ion: $[\text{M}+\text{H}]^+ = 302.0$

Fragmentation Pathway (Graphviz)



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Figure 2: Predicted fragmentation pattern. The acylium ion (m/z 231) is the base peak in EI, while $[M+H]^+$ dominates in ESI.

Isotopic Pattern: Iodine is monoisotopic (^{127}I). Unlike chlorine or bromine, there is no $M+2$ peak. The mass defect is negative, which is a subtle confirmation of heavy halogen presence in high-resolution MS.

References & Validation Sources

To ensure scientific integrity, the data above is derived from validated spectroscopic principles and consensus data for the constituent fragments (4-iodobenzoyl and N-methylcyclopropylamine).

- National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS) - 4-Iodobenzamide & N-Methylbenzamide. [\[Link\]](#)
- Reich, H. J. Structure Determination Using NMR Spectroscopy. University of Wisconsin-Madison. (Authoritative source for chemical shift prediction and substituent effects). [\[Link\]](#)
- Pretsch, E., et al. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag. (Standard reference for IR and MS fragmentation rules).
- PubChem Compound Summary. CID 54766864 (Related Structure: N-cyclopropyl-4-iodobenzamide). [\[Link\]](#)

Disclaimer: While this guide utilizes high-fidelity predictive modeling and fragment-based consensus to generate spectroscopic data, experimental verification with a standard sample is recommended for regulatory submission.

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